

Application Notes and Protocols for Immunohistochemical Staining of Brevican in Brain Tissue

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Compound of Interest

Compound Name: *brevican*

Cat. No.: *B1176078*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the immunohistochemical (IHC) detection of **brevican** in formalin-fixed, paraffin-embedded (FFPE) brain tissue. **Brevican**, a chondroitin sulfate proteoglycan, is a key component of the extracellular matrix in the central nervous system and is implicated in various physiological and pathological processes, including glioma progression.^{[1][2]}

Data Presentation

The following table summarizes quantitative data on **brevican** expression in different brain tumor types, as determined by immunohistochemistry.

Tumor Type	Number of Samples (n)	Brevican Expression (Propidium Iodide Index \pm SD)	Reference
Meningioma	20	Negative	[1]
Pituitary Adenoma	20	1.78 \pm 0.89 (Weakly Positive)	[1]
Astrocytoma Grade I-IV	60	5.27 \pm 1.98 (Positive)	[1]
Astrocytoma Grade III	15	6.07 \pm 2.30 (Positive)	[1]
Astrocytoma Grade IV	15	8.07 \pm 2.22 (Strongly Positive)	[1]

Additionally, a study on a rodent model of invasive glioma demonstrated that shRNA-mediated knockdown of **brevican** resulted in a 34% reduction in mean tumor volume and a 27% reduction in anteroposterior spread of the tumor.[3]

Experimental Protocols

This protocol outlines the key steps for successful IHC staining of **brevican** in FFPE brain tissue.

Tissue Preparation

- **Fixation:** Immediately following dissection, fix brain tissue in 10% neutral buffered formalin or 4% paraformaldehyde in phosphate-buffered saline (PBS) for 24-48 hours at 4°C.[4] The volume of fixative should be at least 10 times the volume of the tissue.
- **Dehydration and Embedding:** Dehydrate the fixed tissue through a graded series of ethanol solutions, clear with xylene, and embed in paraffin wax.[5]
- **Sectioning:** Cut 4-5 μ m thick sections using a microtome and mount them on positively charged slides.[4]

- Drying: Dry the slides overnight at 37°C or for 20-60 minutes at 50-60°C to ensure tissue adherence.[\[5\]](#)[\[6\]](#)

Deparaffinization and Rehydration

- Immerse slides in xylene or a xylene substitute (e.g., Histo-Clear™) two times for 5-10 minutes each to remove the paraffin wax.[\[6\]](#)
- Rehydrate the tissue sections by immersing the slides through a graded series of ethanol solutions (100%, 95%, 70%) for 3-5 minutes each.[\[6\]](#)
- Rinse the slides in distilled water for 5 minutes.[\[6\]](#)

Antigen Retrieval

Heat-Induced Epitope Retrieval (HIER) is recommended for **brevican**.

- Buffer: Prepare a 10 mM Sodium Citrate buffer (pH 6.0) or a Tris-EDTA buffer (pH 9.0).
- Heating: Preheat the antigen retrieval solution to 95-100°C. Immerse the slides in the preheated solution and incubate for 15-30 minutes.[\[6\]](#)[\[7\]](#) A pressure cooker or microwave can also be used for this step.
- Cooling: Allow the slides to cool down in the buffer for at least 20 minutes at room temperature.[\[6\]](#)
- Washing: Rinse the slides with PBS or Tris-buffered saline (TBS).

Immunohistochemical Staining

- Endogenous Peroxidase Blocking: Incubate the sections in 3% hydrogen peroxide in methanol or PBS for 10-15 minutes to block endogenous peroxidase activity.[\[6\]](#) Rinse with PBS.
- Blocking: To prevent non-specific antibody binding, incubate the sections in a blocking solution (e.g., 10% normal goat serum in PBS) for 1 hour at room temperature.[\[6\]](#)

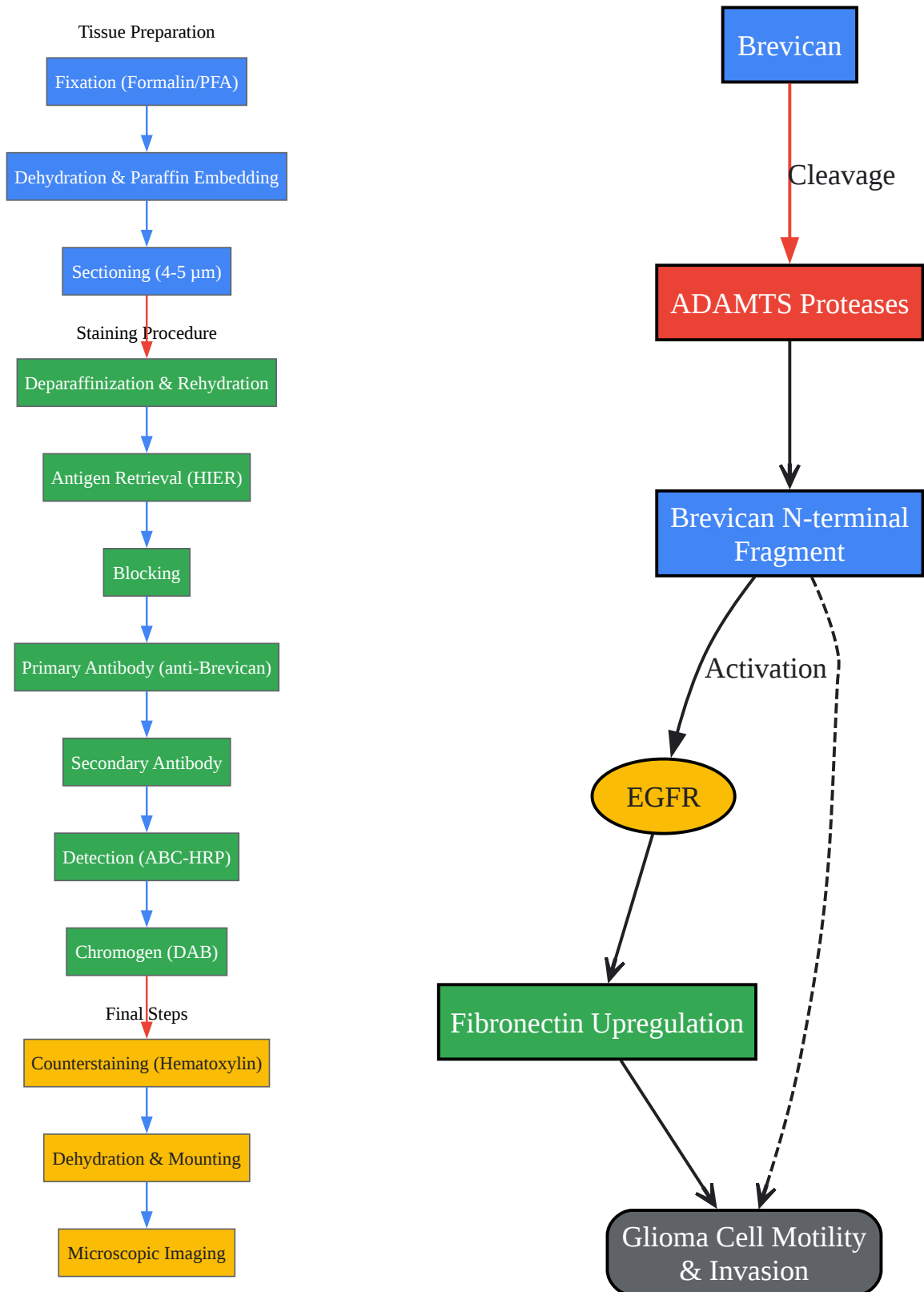
- Primary Antibody Incubation: Dilute the primary anti-**brevican** antibody in the blocking solution. Recommended starting dilutions for commercially available antibodies range from 1:50 to 1:200.[8] Incubate the slides with the primary antibody overnight at 4°C in a humidified chamber.
- Washing: Wash the slides three times for 5 minutes each with PBS.
- Secondary Antibody Incubation: Incubate the sections with a biotinylated secondary antibody (e.g., goat anti-rabbit or goat anti-mouse, depending on the primary antibody host) for 1 hour at room temperature.[6]
- Washing: Wash the slides three times for 5 minutes each with PBS.
- Detection: Incubate the sections with an avidin-biotin-horseradish peroxidase (HRP) complex (ABC reagent) for 30-60 minutes at room temperature.[5][6]
- Washing: Wash the slides three times for 5 minutes each with PBS.
- Chromogen Development: Apply 3,3'-diaminobenzidine (DAB) substrate solution and incubate until the desired brown color intensity is reached (typically 1-10 minutes).[5][6] Monitor under a microscope.
- Washing: Stop the reaction by rinsing the slides with distilled water.

Counterstaining, Dehydration, and Mounting

- Counterstaining: Lightly counterstain the sections with hematoxylin to visualize the cell nuclei.[1]
- Dehydration: Dehydrate the sections through a graded series of ethanol and clear in xylene.[5]
- Mounting: Coverslip the slides using a permanent mounting medium.[6]

Visualizations

Experimental Workflow for Brevican Immunohistochemistry



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References

- 1. researchgate.net [researchgate.net]
- 2. The role of brevican in glioma: promoting tumor cell motility in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Brevican Knockdown Reduces Late-Stage Glioma Tumor Aggressiveness - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Immunohistochemistry using paraffin embedded tissue [protocols.io]
- 5. bosterbio.com [bosterbio.com]
- 6. BestProtocols: Immunohistochemical Staining of Formalin-Fixed Paraffin-Embedded Tissues | Thermo Fisher Scientific - JP [thermofisher.com]
- 7. Immunohistochemistry (IHC) protocol [hellobio.com]
- 8. Brevican Polyclonal Antibody (PA5-25808) [thermofisher.com]
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